

Essential Safety and Operational Guide for Handling PSI-7409 Tetrasodium

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

Cat. No.: *B15567944*

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This guide provides critical safety and logistical information for the handling of **PSI-7409 tetrasodium**, a key research compound in the development of hepatitis C virus (HCV) therapeutics. As the active triphosphate metabolite of Sofosbuvir, understanding its properties and required handling procedures is paramount to ensuring laboratory safety and experimental integrity.

Immediate Safety Information

While a specific Safety Data Sheet (SDS) for **PSI-7409 tetrasodium** is not readily available, data from its parent compound, Sofosbuvir, indicates potential hazards. A conservative approach to handling is strongly recommended.

Potential Hazards Associated with the Parent Compound (Sofosbuvir):

- Acute oral toxicity
- Causes skin irritation

- Causes serious eye irritation
- May cause respiratory irritation

Standard laboratory safety protocols should be strictly followed. In case of exposure, follow the first aid measures outlined below.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Personal Protective Equipment (PPE)

Due to the potential for irritation and toxicity, the following PPE is mandatory when handling **PSI-7409 tetrasodium**:

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. Inspect gloves before use.
Eye/Face Protection	Safety glasses with side-shields or goggles are required.
Skin and Body Protection	A lab coat must be worn. Ensure it is clean and buttoned.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If handling large quantities or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

Physical and Chemical Properties

Property	Value
CAS Number	1621884-22-7[1][2]
Appearance	White to off-white solid[3]
Solubility	Soluble in water (50 mg/mL)[3]
Storage	Short-term: -20°C (1 month); Long-term: -80°C (6 months)[1]

Handling and Storage

Handling:

- For research use only.[1]
- The free form of PSI-7409 is prone to instability; the tetrasodium salt is the stable form.[3]
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.

- Handle in a well-ventilated area or in a chemical fume hood.

Storage:

- Store in a tightly sealed container.[\[4\]](#)
- Keep in a cool, dry place away from moisture.[\[1\]](#)
- Follow the specific temperature guidelines for short and long-term storage to ensure stability.
[\[1\]](#)

Disposal Plan

As **PSI-7409 tetrasodium** is a research chemical, all waste must be considered chemical waste and disposed of according to institutional and local regulations.

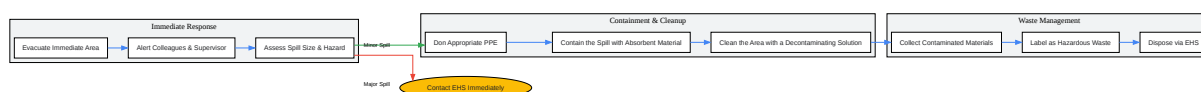
Step-by-Step Disposal Procedure:

- Collection:
 - Collect all waste materials (unused compound, contaminated consumables like pipette tips and tubes) in a designated, clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name ("**PSI-7409 tetrasodium**"), and any known hazard information.
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and proper disposal.

- Decontamination:
 - Thoroughly decontaminate all work surfaces and equipment after handling.

Emergency Procedures: Chemical Spill

In the event of a spill, immediate and appropriate action is crucial to prevent exposure and contamination.



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Caption: Workflow for responding to a chemical spill of **PSI-7409 tetrasodium**.

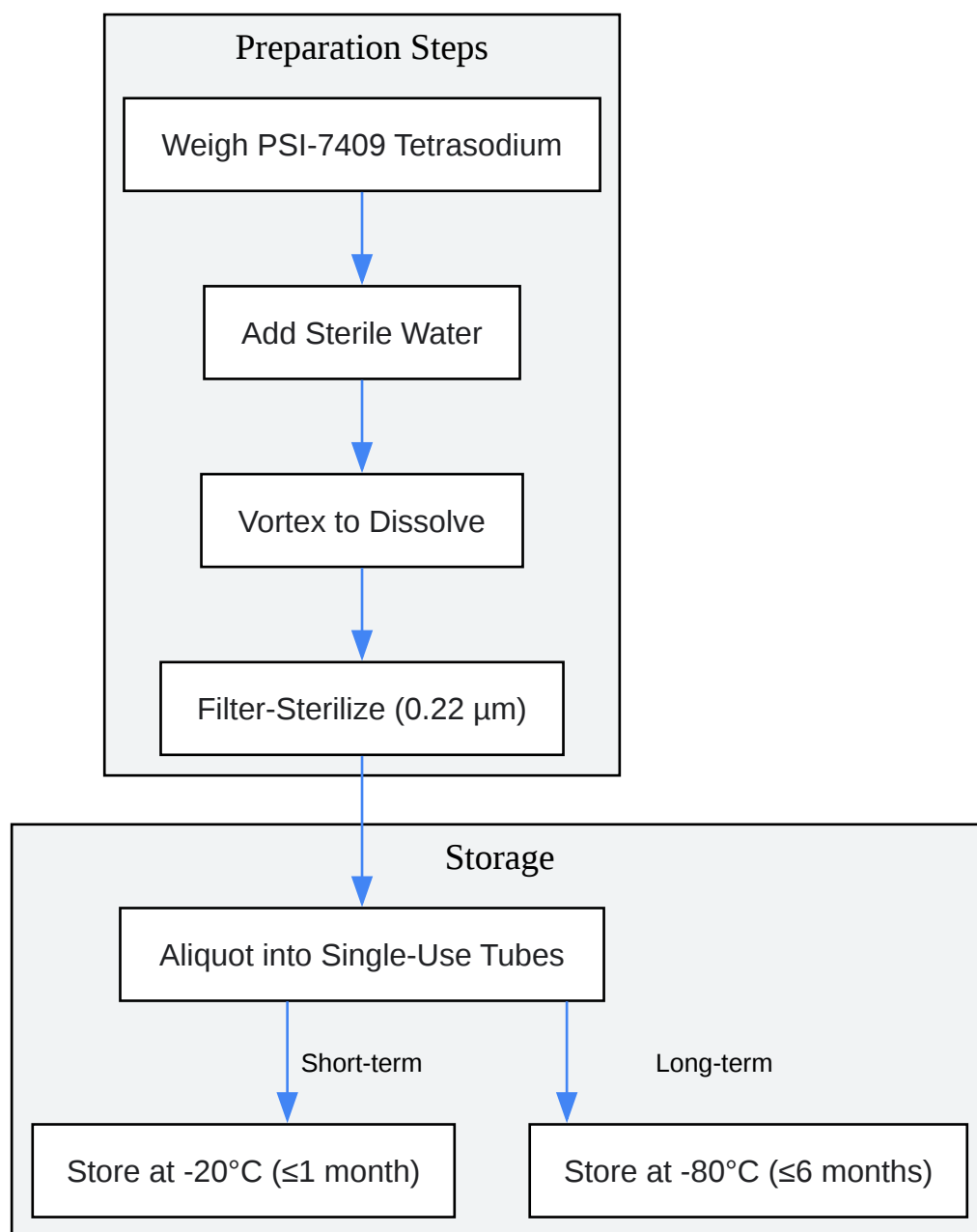
Experimental Protocols

Detailed experimental protocols involving **PSI-7409 tetrasodium** are highly specific to the research being conducted. The following is a general protocol for preparing a stock solution, based on its known solubility.

Protocol: Preparation of an Aqueous Stock Solution

- Objective: To prepare a stock solution of **PSI-7409 tetrasodium** in water.
- Materials:
 - **PSI-7409 tetrasodium** solid
 - Sterile, nuclease-free water

- Appropriate sterile, conical tubes
- Calibrated pipette
- Vortex mixer
- Procedure:
 - Under a fume hood, weigh the desired amount of **PSI-7409 tetrasodium**.
 - Add the appropriate volume of sterile, nuclease-free water to achieve the desired concentration (solubility is up to 50 mg/mL).
 - Vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
 - Filter-sterilize the solution using a 0.22 µm filter if required for the specific application.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)



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Caption: Step-by-step workflow for preparing a stock solution of **PSI-7409 tetrasodium**.

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